

3-Chloro-2-nitrobenzaldehyde decomposition temperature and hazards

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Compound of Interest

Compound Name: 3-Chloro-2-nitrobenzaldehyde

Cat. No.: B1357113

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Technical Support Center: 3-Chloro-2-nitrobenzaldehyde

This technical support guide provides essential information on the decomposition temperature and associated hazards of **3-Chloro-2-nitrobenzaldehyde** for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What is the decomposition temperature of **3-Chloro-2-nitrobenzaldehyde**?

A1: A precise decomposition temperature for **3-Chloro-2-nitrobenzaldehyde** is not readily available in the provided literature. However, related compounds, such as 3-chloro-2-nitrobenzoates, have been reported to decompose explosively when heated above 523 K (250 °C) in the air.[1] This suggests that **3-Chloro-2-nitrobenzaldehyde** is also a thermally sensitive compound and should be handled with extreme caution at elevated temperatures. It is highly recommended to determine the specific decomposition temperature under your experimental conditions using appropriate thermal analysis techniques.

Q2: What are the primary hazards associated with **3-Chloro-2-nitrobenzaldehyde**?

A2: **3-Chloro-2-nitrobenzaldehyde** is classified as a hazardous substance with the following primary concerns[2]:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[2]
- Irritation: Causes skin and serious eye irritation.[2]
- Respiratory Issues: May cause respiratory irritation.[2]
- Thermal Instability: As a nitroaromatic compound, it has the potential for rapid and explosive decomposition upon heating.[1]

Q3: What are the recommended storage conditions for **3-Chloro-2-nitrobenzaldehyde**?

A3: To ensure stability and safety, store **3-Chloro-2-nitrobenzaldehyde** in a cool, dry, and well-ventilated area, away from heat sources, open flames, and direct sunlight.[3] Containers should be kept tightly sealed to prevent contamination and evaporation.[3] It is also crucial to store it separately from incompatible materials such as strong oxidizing agents, strong bases, and acids.[3]

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Unexpected Color Change or Gas Evolution During Reaction	Thermal decomposition of 3-Chloro-2-nitrobenzaldehyde.	<ol style="list-style-type: none">1. Immediately and safely remove the heat source.2. Ensure adequate ventilation and use a fume hood.3. If the reaction is scalable, consider running it at a lower temperature or using a more controlled heating method.4. Analyze the gas evolved if possible and safe to do so to understand the decomposition products.
Difficulty Achieving Complete Dissolution	Inappropriate solvent or insufficient temperature.	<ol style="list-style-type: none">1. Consult literature for appropriate solvents for your specific reaction.2. If heating is required, do so cautiously and monitor for any signs of decomposition.3. Consider using a co-solvent system to improve solubility at a lower temperature.
Inconsistent Reaction Yields	Potential degradation of the starting material.	<ol style="list-style-type: none">1. Verify the purity of the 3-Chloro-2-nitrobenzaldehyde using appropriate analytical techniques (e.g., NMR, HPLC).2. Ensure proper storage conditions have been maintained.3. Avoid exposing the compound to high temperatures or direct sunlight during handling and storage.
Runaway Reaction	Exothermic decomposition has been initiated.	<ol style="list-style-type: none">1. In case of a runaway reaction, evacuate the area immediately and alert safety

personnel. 2. Have appropriate fire extinguishing media readily available (e.g., dry chemical, carbon dioxide, or alcohol-resistant foam). 3. Do not use a heavy water stream for firefighting.

Quantitative Data

Property	Value	Source
Molecular Formula	C ₇ H ₄ ClNO ₃	[2][4]
Molecular Weight	185.56 g/mol	[2]
Appearance	Yellow solid	[5]
Melting Point	Not available	
Boiling Point	Not available	
Decomposition Temperature	Potentially > 250 °C (explosive)	[1]
GHS Hazard Statements	H302, H312, H315, H319, H332, H335	[2]

Experimental Protocols

Determining Decomposition Temperature using Differential Scanning Calorimetry (DSC)

This protocol provides a general guideline for determining the thermal decomposition temperature of **3-Chloro-2-nitrobenzaldehyde**.

Objective: To determine the onset temperature of decomposition for **3-Chloro-2-nitrobenzaldehyde**.

Materials:

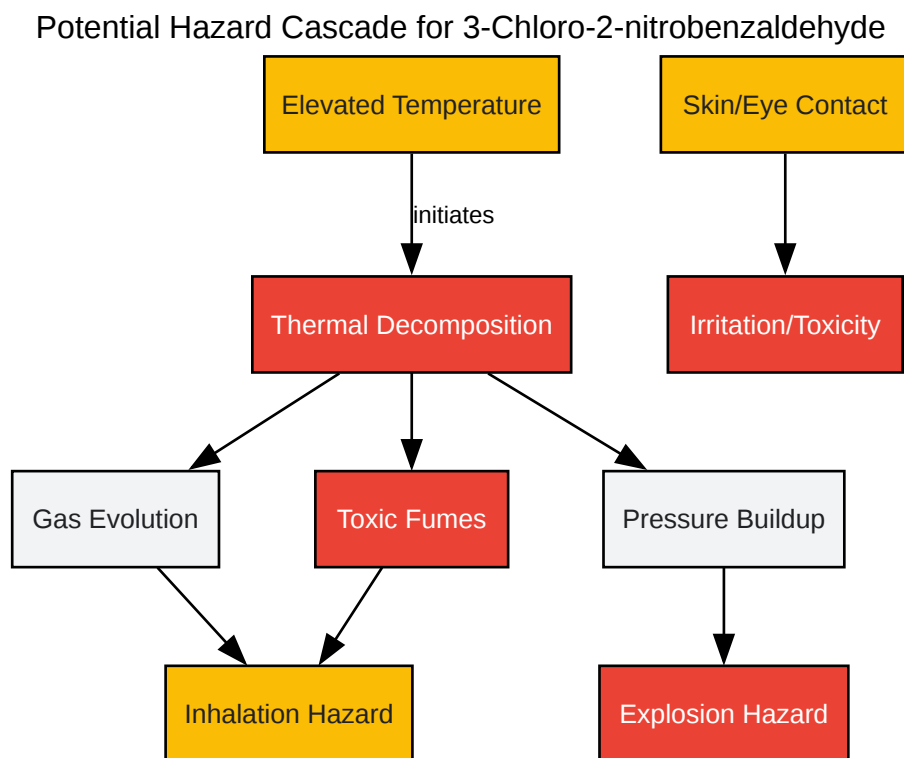
- **3-Chloro-2-nitrobenzaldehyde**
- Differential Scanning Calorimeter (DSC)
- Aluminum or hermetically sealed DSC pans
- Analytical balance (accurate to ± 0.01 mg)
- Inert gas supply (e.g., Nitrogen)

Procedure:

- Sample Preparation: Accurately weigh 1-5 mg of **3-Chloro-2-nitrobenzaldehyde** into a DSC pan.
- Pan Sealing: Seal the pan, using a hermetic seal if volatile decomposition products are expected.
- Instrument Setup:
 - Place the sealed sample pan and an empty reference pan into the DSC cell.
 - Purge the DSC cell with an inert gas (e.g., nitrogen) at a constant flow rate (e.g., 20-50 mL/min) to prevent oxidative decomposition.
- Thermal Program:
 - Equilibrate the sample at a temperature well below the expected decomposition temperature (e.g., 30 °C).
 - Ramp the temperature at a constant heating rate (e.g., 5-10 °C/min) to a temperature above the expected decomposition range (e.g., 300 °C). Caution: Do not exceed the temperature limit of the DSC instrument.
- Data Analysis:
 - Analyze the resulting thermogram. An exothermic peak indicates a decomposition event.

- Determine the onset temperature of the exothermic peak, which corresponds to the start of the decomposition.

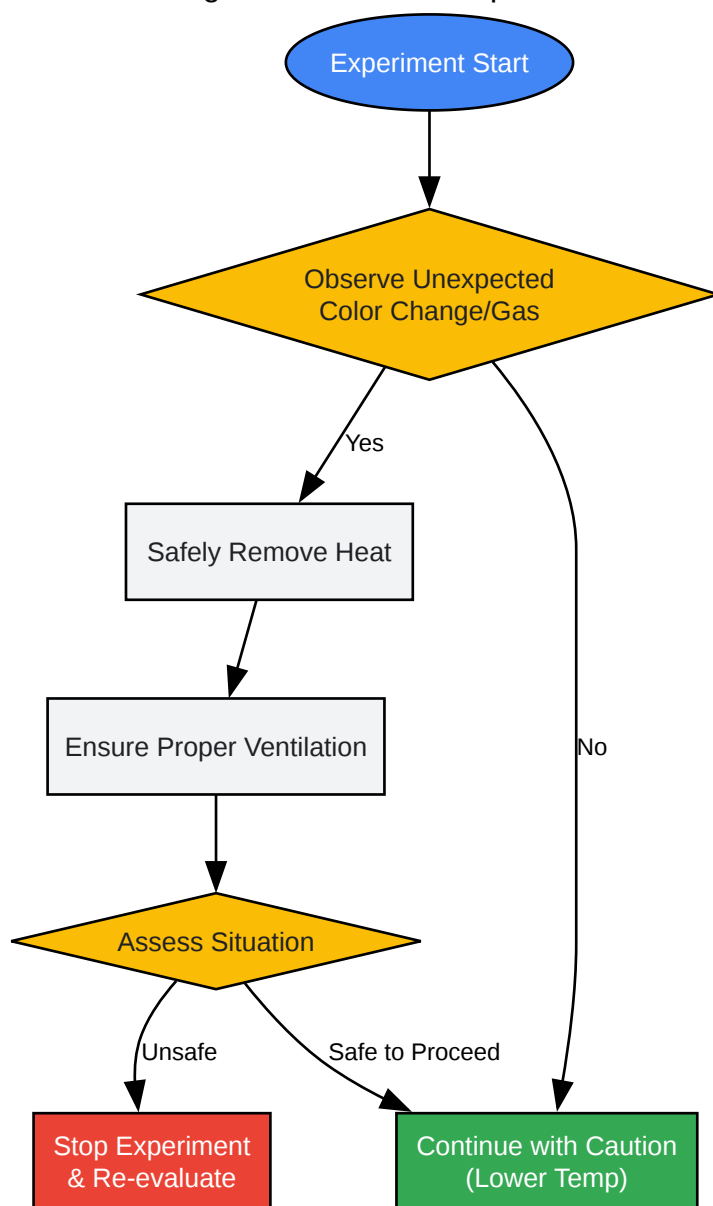
Visualizations



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Caption: Hazard pathway for **3-Chloro-2-nitrobenzaldehyde**.

Troubleshooting Workflow for Unexpected Reactions



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Caption: Troubleshooting unexpected reactions.

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- To cite this document: BenchChem. [3-Chloro-2-nitrobenzaldehyde decomposition temperature and hazards]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1357113#3-chloro-2-nitrobenzaldehyde-decomposition-temperature-and-hazards]

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